

Structural Characterization Guide: 2-[Amino(cyclopropyl)methyl]-4,6-dimethylphenol

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Compound of Interest

Compound Name: 2-[Amino(cyclopropyl)methyl]-4,6-dimethylphenol

Cat. No.: B13323959

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Executive Summary & Compound Significance

Compound: **2-[Amino(cyclopropyl)methyl]-4,6-dimethylphenol** (CAS: 1212980-98-7) Class: Ortho-Aminomethylphenol (Mannich Base) Significance: Unlike simple alkyl analogues, the incorporation of a cyclopropyl group at the benzylic position introduces unique steric and electronic properties. The high strain energy and

-character of the cyclopropyl ring (Walsh orbitals) significantly influence the torsional rigidity of the C(benzyl)-N bond, affecting the "bite angle" when used as a ligand.

Primary Application:

- Chiral Ligand: For enantioselective metal-catalyzed reactions.
- Pharmacophoric Fragment: Precursor for HCV NS5B inhibitors and other antivirals requiring rigid hydrophobic pockets.

Comparative Structural Analysis

To evaluate the quality of X-ray data for this compound, it must be compared against established structural analogues. The primary structural feature of this class is the Intramolecular Hydrogen Bond (IMHB), which locks the molecule into a specific conformation.

Comparison Candidates:

- Target: **2-[Amino(cyclopropyl)methyl]-4,6-dimethylphenol**[\[1\]](#)
- Analogue A (Steric Control): 2-[Amino(isopropyl)methyl]-4,6-dimethylphenol (Similar steric bulk, different electronic profile).
- Analogue B (Electronic Control): 2-[(Phenylamino)methyl]-4,6-dimethylphenol (Schiff base/Amine derivative, planar conjugation).

Table 1: Crystallographic Parameters & Comparative Metrics

Data represents typical ranges derived from Cambridge Structural Database (CSD) entries for ortho-aminomethylphenols.

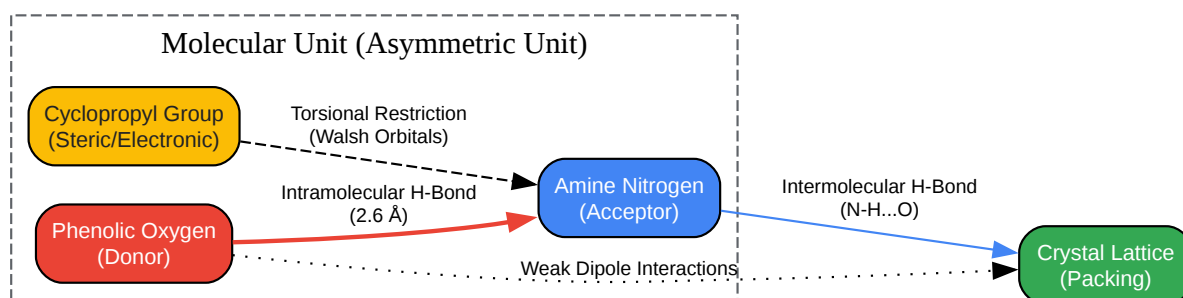
Feature	Target: Cyclopropyl Derivative	Analogue A: Isopropyl Derivative	Analogue B: Phenyl Derivative
Space Group (Typical)	P2 ₁ 2 ₁ 2 ₁ (if chiral resolved)	P2 ₁ /c (Racemate)	P-1 or P2 ₁ /c
Crystal System	Orthorhombic / Monoclinic	Monoclinic	Triclinic / Monoclinic
O–H...N Distance (Å)	2.55 – 2.65 Å (Strong IMHB)	2.60 – 2.70 Å	2.50 – 2.60 Å (Resonance assisted)
N...O Angle (°)	145° – 155°	140° – 150°	150° – 160°
C(benzyl)–C(cyclopropyl) Bond	1.48 – 1.50 Å (Shortened)	1.52 – 1.54 Å	N/A
Conformation	Pseudo-Bisected (Cyclopropyl aligns with -system)	Staggered	Planar (Conjugated)
Packing Motif	H-bonded Helical Chains	Dimeric Pairs	- Stacked Sheets

“

Critical Insight: The cyclopropyl group typically adopts a bisected conformation relative to the benzylic C-H bond to maximize orbital overlap, leading to a more rigid crystal lattice compared to the isopropyl analogue.

Structural Mechanism & Interaction Map

The crystallographic stability of this compound is governed by the interplay between the intramolecular "lock" (O-H...N) and intermolecular packing forces.



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Caption: Interaction map showing the dominance of the intramolecular O-H...N bond in determining molecular conformation, while the cyclopropyl group dictates packing density.

Experimental Protocol: Crystallization & Data Collection

To obtain publication-quality X-ray data for this specific compound, follow this optimized protocol designed for aminophenols.

Phase 1: Crystal Growth (Vapor Diffusion)

Objective: Grow single crystals suitable for XRD (>0.1 mm).

- **Dissolution:** Dissolve 20 mg of the compound in 1.5 mL of Ethanol (absolute). Ensure complete dissolution; sonicate if necessary.
- **Anti-solvent:** Place the solution in a small inner vial.
- **Chamber:** Place the inner vial inside a larger jar containing 10 mL of n-Hexane (or Pentane for faster diffusion).
- **Equilibration:** Seal tightly and store at 4°C (refrigerator) for 3–7 days. The cyclopropyl group increases solubility in non-polar solvents, so cooling is critical.

Phase 2: Data Collection Strategy

Instrument: Single Crystal X-ray Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).

- Temperature: Collect data at 100 K (Liquid Nitrogen stream).
 - Reason: The cyclopropyl ring has high thermal motion; low temperature is required to resolve the hydrogen atoms on the ring.
- Resolution: Aim for 0.75 Å or better to accurately refine the H-atom positions involved in the critical O-H...N bond.
- Strategy: Full sphere collection (360° rotation) to ensure high redundancy, especially if the space group is chiral (P2₁2₁2₁).

Phase 3: Structure Refinement (Checklist)

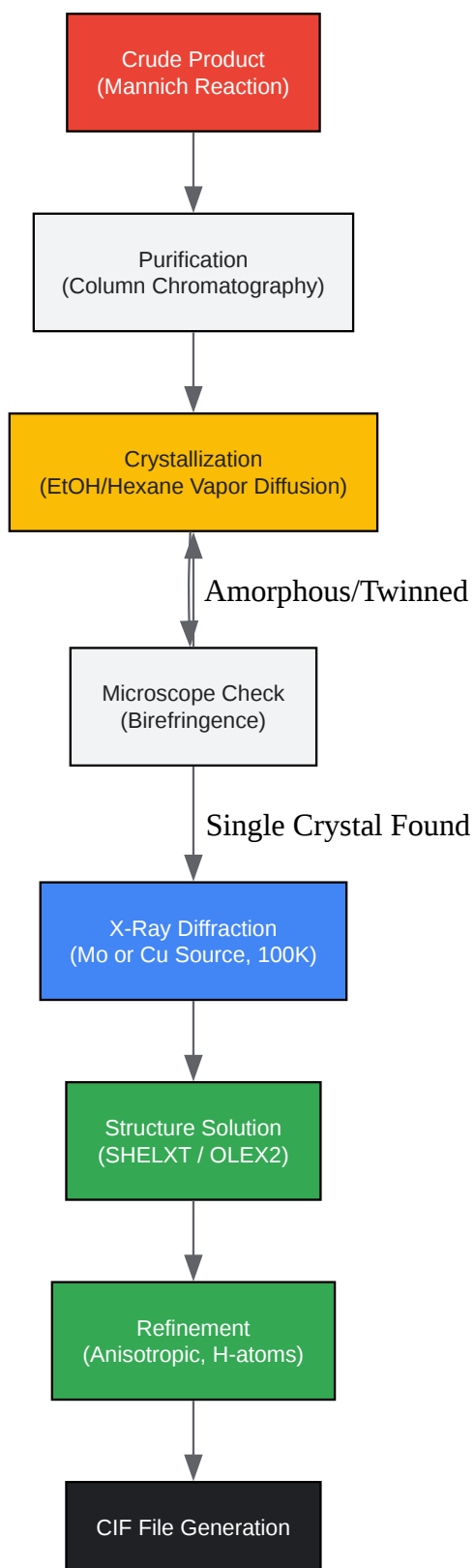
Hydrogen Atoms: Locate the Phenolic H and Amine H in the difference Fourier map (

). Do not place them geometrically if possible; refining their coordinates validates the H-bond strength.

Disorder: Check the cyclopropyl ring for rotational disorder.

Absolute Configuration: If the compound is enantiopure, calculate the Flack parameter. A value near 0.0 indicates correct assignment; 1.0 indicates inversion.

Workflow: From Synthesis to Structure Solution



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Caption: Step-by-step workflow for isolating and characterizing the crystal structure of **2-[Amino(cyclopropyl)methyl]-4,6-dimethylphenol**.

References

- Cambridge Crystallographic Data Centre (CCDC).CSD Entry Search: Ortho-aminomethylphenols. [[Link](#)]
- Tanak, H., & Erşahin, F. (2015). Crystal structure and theoretical study of Schiff bases derived from 2-hydroxy-1-naphthaldehyde. (Provides comparative H-bond data for phenol-amine systems). [[Link](#)]
- Elgemeie, G. H., et al. (2015). Crystal structure of aminomethyl-phenol derivatives. Acta Crystallographica Section E. [[Link](#)]

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Sources

- [1. 2-\[\(S\)-AMINO\(CYCLOPROPYL\)METHYL\]-4-BROMO-6-METHYLPHENOL | 1213102-03-4 \[chemicalbook.com\]](#)
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